

Safe Disposal of Ondansetron-13C,d3: A Procedural Guide

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Compound of Interest

Compound Name: Ondansetron-13C,d3

Cat. No.: B8075438

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This document provides essential safety and logistical information for the proper disposal of **Ondansetron-13C,d3**. As this compound is labeled with the stable isotopes Carbon-13 and Deuterium, it is not radioactive.[1][2] Therefore, disposal procedures are dictated by the chemical and toxicological properties of the parent compound, Ondansetron.

Ondansetron is classified as toxic if swallowed, causes serious eye damage, and is very toxic to aquatic life with long-lasting effects.[3][4] Adherence to the following procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Classification

All quantitative and qualitative hazard data for Ondansetron are summarized below to inform handling and disposal practices.

Hazard Classification	Code	Description
GHS Pictograms	GHS06, GHS05, GHS09	Skull and crossbones, Corrosion, Environment
Signal Word	Danger	
Hazard Statements	H301	Toxic if swallowed.[3][4]
H318	Causes serious eye damage. [3][4]	
H410	Very toxic to aquatic life with long lasting effects.[3]	
Precautionary Statements	P264	Wash hands, forearms and face thoroughly after handling. [3]
P273	Avoid release to the environment.[3][4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor.[3][4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	
P501	Dispose of contents/container to hazardous or special waste collection point, in accordance with local, regional, national and/or international regulation. [3]	

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural workflow for the safe disposal of **Ondansetron-13C,d3**.

1. Personal Protective Equipment (PPE):

- Before handling the material, ensure appropriate PPE is worn.
- Required PPE: Chemical safety goggles, nitrile gloves, and a lab coat.[\[5\]](#)[\[6\]](#)

2. Waste Segregation:

- Crucially, do not dispose of **Ondansetron-13C,d3** down the drain or in regular trash. Its high aquatic toxicity necessitates specialized disposal.[\[3\]](#)
- Designate a specific, leak-proof container for "**Ondansetron-13C,d3**" waste. This container should be clearly distinguished from other waste streams.

3. Container Labeling and Storage:

- The waste container must be sealed and clearly labeled as "Hazardous Waste."
- The label must include the full chemical name: "**Ondansetron-13C,d3**".
- Store the sealed container in a designated, secure area, such as a satellite accumulation area for chemical waste, away from incompatible materials.[\[5\]](#) The container should be stored locked up.[\[3\]](#)[\[5\]](#)

4. Final Disposal:

- All chemical waste must be disposed of through your institution's Environmental Health & Safety (EH&S) department or a certified hazardous waste management contractor.[\[7\]](#)
- Do not mix with other chemical wastes unless explicitly permitted by your institution's waste management guidelines.[\[1\]](#)

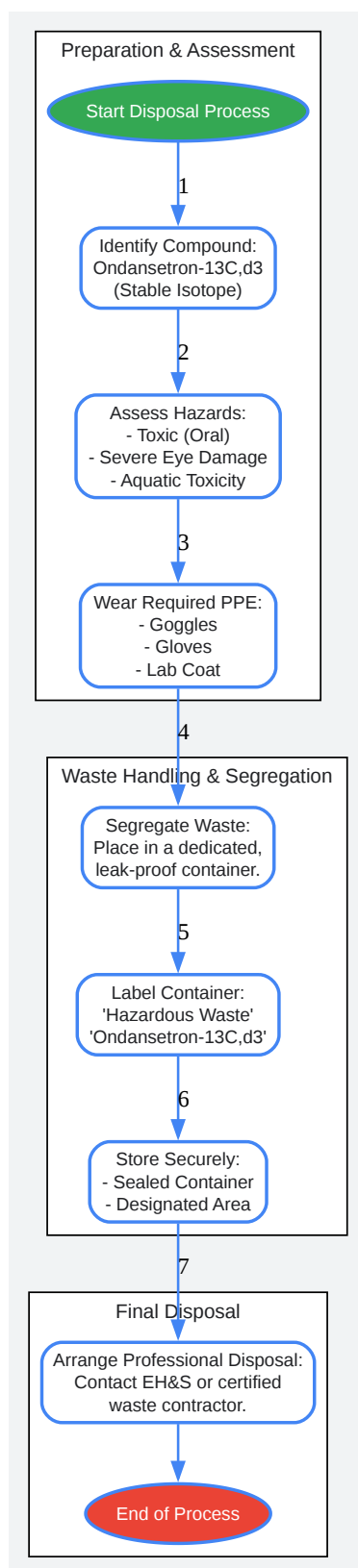
- Maintain a record of the waste generated and its disposal, in accordance with laboratory and institutional policies.[8]

5. Emergency Spill Procedures:

- In the event of a spill, evacuate the immediate area to prevent exposure.
- Wear appropriate PPE, including respiratory protection if dust is generated.
- Carefully sweep or shovel up the spilled solid material and place it into the designated hazardous waste container.[9] Avoid generating dust.[9]
- Clean the spill area thoroughly with a suitable decontaminating agent.
- Report all spills to your laboratory supervisor and EH&S department immediately.

Disposal Workflow Diagram

The logical relationship for the disposal of **Ondansetron-13C,d3** is illustrated below.



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Caption: Disposal workflow for **Ondansetron-13C,d3**.

Disclaimer: This guide provides general procedures. Researchers must always consult their institution's specific Environmental Health & Safety (EH&S) guidelines and adhere to all local, state, and federal regulations for hazardous waste disposal.

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